Dicarboxy-PEG: A Comprehensive Technical Guide to its Physicochemical Properties and Applications

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Compound of Interest	
Compound Name:	*Poly(oxy-1,2-ethanediyl), alpha-(2-carboxyethyl)-omega-(2-carboxyethoxy)-*
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Introduction

Dicarboxy-terminated polyethylene glycol (dicarboxy-PEG) is a homobifunctional polymer that has garnered significant attention in the biomedical and pharmaceutical fields. Its unique properties, including biocompatibility, hydrophilicity, and the presence of terminal carboxyl groups, make it an invaluable tool for a wide range of applications, from drug delivery and nanoparticle formulation to bioconjugation and tissue engineering. This technical guide provides an in-depth overview of the core physicochemical properties of dicarboxy-PEG, detailed experimental protocols for its characterization, and a visual representation of its role in key applications.

Physicochemical Properties of Dicarboxy-PEG

The physicochemical properties of dicarboxy-PEG are largely influenced by its molecular weight. These properties are crucial for determining its suitability for specific applications.

Table 1: Molecular Weight and Polydispersity Index of Dicarboxy-PEG

Molecular Weight (Da)	Typical Polydispersity Index (PDI)	Physical Form
< 1,000	1.02 - 1.05	Waxy, semi-solid
1,000 - 10,000	1.03 - 1.08	White or off-white powder
> 10,000	1.05 - 1.10	White or off-white powder

Note: PDI values can vary slightly between different lots and manufacturers. A PDI value closer to 1.0 indicates a more monodisperse polymer with a narrow molecular weight distribution.[1][2][3][4][5]

Table 2: Solubility of Dicarboxy-PEG in Various Solvents

Solvent	Solubility	Notes
Water	Very soluble	Solubility can decrease with increasing molecular weight.
Phosphate-Buffered Saline (PBS)	Very soluble	Commonly used for biological applications.
Dichloromethane (DCM)	Soluble	
Chloroform	Soluble	
Dimethylformamide (DMF)	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble	
Ethanol	Less soluble	
Toluene	Less soluble	Raising the temperature can improve solubility.[2]
Diethyl Ether	Not soluble	

Note: The solubility of dicarboxy-PEG is a critical parameter for its use in various formulations and reactions. Generally, it is highly soluble in water and many polar organic solvents.[2][6][7][8]

Experimental Protocols

Accurate characterization of dicarboxy-PEG is essential for ensuring its quality and performance. The following are detailed methodologies for key experiments.

Determination of Molecular Weight and Polydispersity Index (PDI) by Gel Permeation Chromatography (GPC)

Objective: To determine the average molecular weight and the breadth of the molecular weight distribution of a dicarboxy-PEG sample.

Materials:

- Dicarboxy-PEG sample

- HPLC-grade mobile phase (e.g., Tetrahydrofuran (THF) or an aqueous buffer such as 0.1 M $NaNO_3$)[9][10][11]

- GPC system equipped with a refractive index (RI) detector[12][13][14]

- GPC columns suitable for the expected molecular weight range of the polymer (e.g., polystyrene-divinylbenzene columns for organic mobile phases or silica-based columns for aqueous mobile phases)[9][10][11]

- Polymer standards with known molecular weights for calibration (e.g., narrow PDI PEG standards)

Procedure:

- Sample Preparation: Dissolve the dicarboxy-PEG sample in the mobile phase to a concentration of 1-2 mg/mL.[9] Filter the solution through a 0.2 µm syringe filter to remove any particulate matter.

- Calibration: Prepare a series of polymer standards of known molecular weights in the mobile phase. Inject each standard into the GPC system and record the retention time. Construct a calibration curve by plotting the logarithm of the molecular weight versus the retention time.

- Sample Analysis: Inject the prepared dicarboxy-PEG sample into the GPC system.

- Data Analysis: Using the calibration curve, determine the number-average molecular weight (Mn), weight-average molecular weight (Mw), and the PDI (Mw/Mn) of the sample from the resulting chromatogram.[4]

Molecular Weight Determination by Matrix-Assisted Laser Desorption/Ionization Time-of-Flight Mass Spectrometry (MALDI-TOF MS)

Objective: To obtain a detailed analysis of the molecular weight distribution and confirm the structure of dicarboxy-PEG.

Materials:

- Dicarboxy-PEG sample

- MALDI matrix (e.g., α-cyano-4-hydroxycinnamic acid (CHCA) or 2,5-dihydroxybenzoic acid (DHB))[15]

- Cationizing agent (e.g., sodium trifluoroacetate (NaTFA))

- Solvent for sample and matrix preparation (e.g., acetonitrile/water with 0.1% trifluoroacetic acid (TFA))

- MALDI-TOF mass spectrometer

Procedure:

- Matrix Solution Preparation: Prepare a saturated solution of the chosen matrix in the solvent.

- Sample Solution Preparation: Dissolve the dicarboxy-PEG sample in the solvent to a concentration of approximately 1 mg/mL.

- Sample Spotting: Mix the sample solution, matrix solution, and cationizing agent solution in a specific ratio (e.g., 1:10:1 v/v/v). Spot 0.5-1 µL of the mixture onto the MALDI target plate and allow it to air-dry to form crystals.[16]

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- Data Acquisition: Load the target plate into the MALDI-TOF mass spectrometer. Acquire the mass spectrum in the appropriate mass range.

- Data Analysis: The resulting spectrum will show a distribution of peaks, with each peak corresponding to a PEG chain of a specific length. The mass difference between adjacent peaks should correspond to the mass of the ethylene glycol repeating unit (44 Da). The molecular weight distribution can be determined from the intensities of the peaks.

Determination of Carboxylic Acid Content by Titration

Objective: To quantify the amount of carboxylic acid end groups in the dicarboxy-PEG sample.

Materials:

- Dicarboxy-PEG sample

- Solvent (e.g., a mixture of deionized water and ethanol)

- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)

- Phenolphthalein indicator

- Burette, beaker, and magnetic stirrer

Procedure:

- Sample Preparation: Accurately weigh a known amount of the dicarboxy-PEG sample and dissolve it in the chosen solvent in a beaker.

- Titration: Add a few drops of phenolphthalein indicator to the solution. Titrate the solution with the standardized NaOH solution while stirring continuously until a persistent faint pink color is observed.

- Calculation: Record the volume of NaOH solution used. Calculate the carboxylic acid content using the following formula:
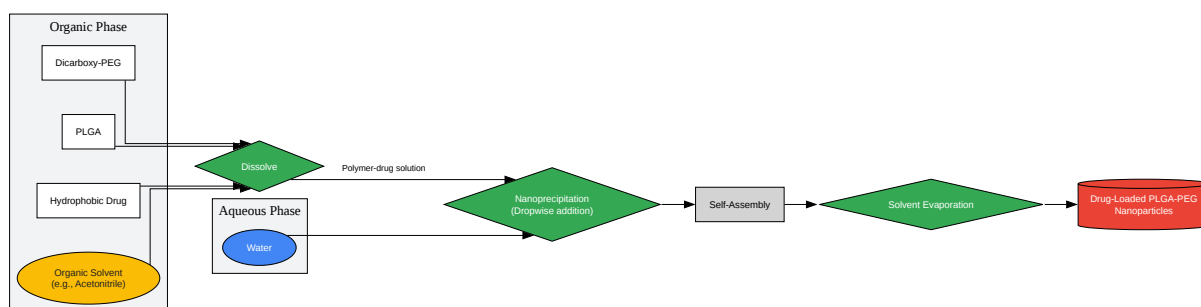
  Where:

- V = Volume of NaOH solution used (L)

- M = Molarity of the NaOH solution (mol/L)

- W = Weight of the dicarboxy-PEG sample (g)

Visualizing Workflows and Mechanisms

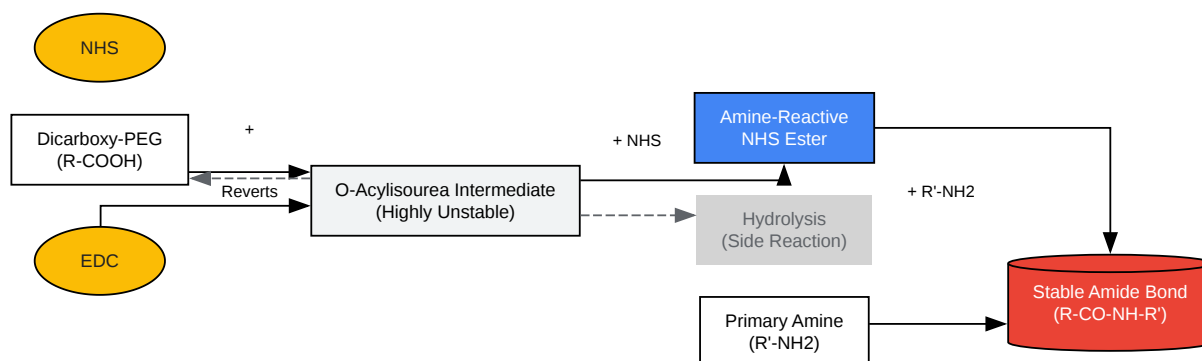Graphviz diagrams provide a clear visual representation of complex processes involving dicarboxy-PEG.

Experimental Workflow: Nanoparticle Formulation using Dicarboxy-PEG

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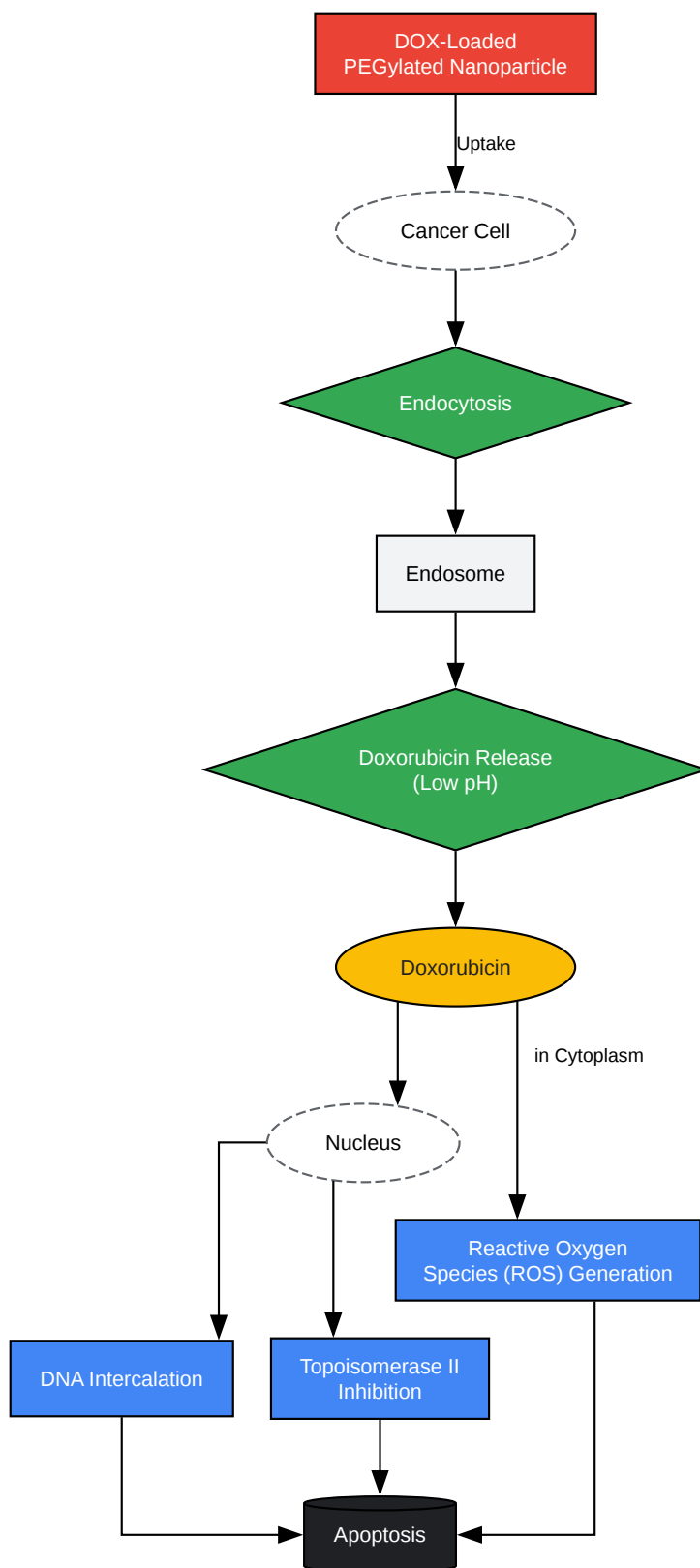Caption: Workflow for the formulation of drug-loaded PLGA-PEG nanoparticles via nanoprecipitation.[17][18][19][20][21]

Reaction Mechanism: EDC/NHS Coupling for Bioconjugation

Caption: The two-step EDC/NHS coupling reaction for forming a stable amide bond.[22][23][24][25][26]

Signaling Pathway: Intracellular Action of Doxorubicin Delivered by PEGylated Nanoparticles

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